

Amidinomycin molecular formula and IUPAC name

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Compound of Interest

Compound Name: Amidinomycin

Cat. No.: B1664864

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Amidinomycin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **Amidinomycin**, a naturally occurring antibiotic. The information is compiled from publicly available chemical databases and scientific resources.

Chemical Identity

Amidinomycin is an antibiotic produced by *Streptomyces flavochromogenes*.^[1] Its core structure consists of a cyclopentane ring with two amine-containing functional groups.

Molecular Formula

The molecular formula for **Amidinomycin** is C₉H₁₈N₄O.^{[1][2][3][4][5]}

IUPAC Name

The formal IUPAC name for **Amidinomycin** is (1R,3S)-3-amino-N-(3-amino-3-iminopropyl)cyclopentane-1-carboxamide.^{[1][6]} A common synonym is cis-(1R,3S)-3-amino-N-(3-amino-3-iminopropyl)cyclopentane-1-carboxamide.^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Amidinomycin** is presented in Table 1. This data is essential for understanding its behavior in biological systems and for the development of analytical methods.

Table 1: Physicochemical Data for **Amidinomycin**

Property	Value	Source(s)
Molecular Weight	198.27 g/mol	[2] [3] [5]
Monoisotopic Mass	198.14806121 Da	[2]
Melting Point	188-285 °C (decomposes)	[1] [6]
XlogP (predicted)	-1.6	[2] [4]

Biological Activity

Amidinomycin exhibits activity primarily against Gram-positive bacteria, although this activity is noted to be relatively weak.[\[1\]](#) Further research is required to fully elucidate its spectrum of activity and potential therapeutic applications. In mouse models, an injection of 18mg/kg resulted in mortality within 7 to 10 days.[\[1\]](#)

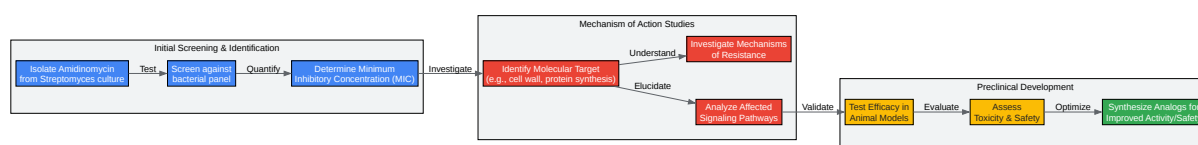
Experimental Protocols

Detailed experimental protocols for the fermentation, isolation, and purification of **Amidinomycin** from *Streptomyces flavochromogenes*, as well as its complete chemical synthesis, are typically found within peer-reviewed scientific literature and patent documents. Due to the proprietary and detailed nature of these protocols, they are not readily available in public databases. Researchers are advised to consult specialized chemical and biological research articles for this information.

Signaling Pathways and Mechanism of Action

The specific molecular mechanism of action and any associated signaling pathways for **Amidinomycin** are not well-documented in publicly accessible resources. Elucidating these pathways would be a critical step in the further development of **Amidinomycin** as a potential therapeutic agent.

To illustrate a hypothetical workflow for investigating the mechanism of action of a novel antibiotic like **Amidinomycin**, the following logical diagram is provided.



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Figure 1: A generalized workflow for the investigation and preclinical development of an antibiotic compound like **Amidinomycin**.

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